A Comparative Analysis of Antimony and Bismuth in Thermoelectric Performance

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The elements **antimony** (Sb) and bismuth (Bi), both Group 15 metalloids, are fundamental components in the field of thermoelectrics. Their unique electronic and thermal properties, particularly when alloyed with each other and with chalcogens like tellurium and selenium, have positioned them at the forefront of research for waste heat recovery and solid-state cooling applications. This guide provides a comparative analysis of the thermoelectric performance of **antimony** and bismuth, presenting key experimental data, detailing measurement methodologies, and illustrating the logical workflow for material evaluation.

Intrinsic Thermoelectric Properties of Pure Antimony and Bismuth

While **antimony** and bismuth are most effective in thermoelectric devices as alloys, understanding their intrinsic properties provides a baseline for comparison. Both elements are semimetals with complex electronic band structures that give rise to their thermoelectric behavior.

Below is a summary of the thermoelectric properties of pure polycrystalline **antimony** and bismuth at various temperatures. It is important to note that the thermoelectric properties of these elements, especially bismuth, can be highly anisotropic, meaning they vary with the crystallographic direction of measurement. The data presented here are for polycrystalline samples, which represent an average over these directions.

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Table 1: Thermoelectric Properties of Pure **Antimony** (Sb)

Temperature (K)	Seebeck Coefficient (µV/K)	Electrical Conductivity (10^5 S/m)	Thermal Conductivity (W/m·K)	Figure of Merit (ZT)
100	~ +20	1.8	42	~0.002
200	~ +35	1.0	29	~0.008
300	~ +45	0.25[1]	24.4[1][2]	~0.015

Table 2: Thermoelectric Properties of Pure Bismuth (Bi)

Temperature (K)	Seebeck Coefficient (µV/K)	Electrical Conductivity (10^5 S/m)	Thermal Conductivity (W/m·K)	Figure of Merit (ZT)
100	~ -40	1.3	12.0	~0.017
200	~ -60	0.9	9.0	~0.072
300	~ -70	0.077[3]	7.9[3]	~0.15

Note: The ZT values for pure elements are generally low, limiting their direct use in high-performance thermoelectric applications.

Performance Enhancement in Bismuth-**Antimony** (Bi-Sb) Alloys

The thermoelectric performance of both elements is significantly enhanced when they are alloyed. Bismuth-**antimony** (Bi-Sb) alloys are particularly notable for their excellent thermoelectric properties at cryogenic temperatures. The addition of **antimony** to bismuth modifies the electronic band structure, leading to a semimetal-to-semiconductor transition at an **antimony** concentration of around 7-22 at.%. This transition is key to optimizing the Seebeck coefficient and, consequently, the thermoelectric figure of merit.

Table 3: Thermoelectric Properties of Bismuth-**Antimony** (Bi-Sb) Alloys

Alloy Composition	Temperature (K)	Seebeck Coefficient (µV/K)	Electrical Resistivity (µΩ·m)	Thermal Conductivity (W/m·K)	Figure of Merit (zT)
Bi-5%Sb	300	-110	-	-	~0.52
Bi-12%Sb	80	-160	-	-	~0.42
Bi-12%Sb	300	-110	-	-	~0.1

Bismuth Telluride and **Antimony** Telluride Based Alloys

For near-room temperature applications, alloys of bismuth and **antimony** with tellurium are the most widely used thermoelectric materials. Bismuth telluride (Bi_2Te_3) based materials, often alloyed with **antimony** telluride (Sb_2Te_3) to form p-type legs and with bismuth selenide (Bi_2Se_3) for n-type legs, exhibit the highest ZT values around room temperature. Nanostructuring these alloys has been a successful strategy to further enhance their ZT by reducing lattice thermal conductivity through increased phonon scattering at grain boundaries.

Table 4: Thermoelectric Properties of $(Bi,Sb)_2Te_3$ Alloys

Material	Type	Temperature (K)	Seebeck Coefficient (µV/K)	Electrical Conductivity (10^3 S/cm)	Thermal Conductivity (W/m·K)	Figure of Merit (ZT)
Polycrystalline $Bi_{0.5}Sb_{1.5}Te_3$	p-type	300	~220	~1.0	~1.2	~1.0
Nanostructured p-type BiSbTe	p-type	373	~230	~0.9	~0.9	~1.4

Experimental Protocols

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Accurate and reproducible measurement of thermoelectric properties is crucial for material evaluation. The following are standard experimental protocols for characterizing the key thermoelectric parameters.

Seebeck Coefficient Measurement

The Seebeck coefficient is determined by measuring the electromotive force (voltage) generated across a material when a temperature gradient is applied.

- Sample Preparation: The material is typically cut into a rectangular bar of known dimensions.

- Apparatus: A differential method is commonly employed. The sample is placed between two heater/cooler blocks to establish a temperature gradient. Two thermocouples are attached to the sample at a known distance apart.

- Measurement: A small temperature difference (ΔT) is created across the sample by the heaters. The voltage (ΔV) generated between the two points where the thermocouples are attached is measured. The Seebeck coefficient (S) is then calculated as $S = -\Delta V/\Delta T$. The measurement is repeated at various ambient temperatures to determine the temperature dependence of the Seebeck coefficient.

Electrical Conductivity Measurement

The four-probe method is the standard technique for measuring the electrical conductivity of semiconducting materials to eliminate the influence of contact resistance.

- Sample Preparation: The material is prepared in a shape with a uniform cross-sectional area, typically a rectangular bar or a thin film.

- Apparatus: A four-point probe setup consists of four equally spaced, co-linear probes.

- Measurement: A direct current (I) is passed through the two outer probes. The voltage (V) across the two inner probes is measured. The electrical resistivity (ρ) is calculated using the formula $\rho = (V/I) * (A/L)$, where A is the cross-sectional area and L is the distance between the inner probes. The electrical conductivity (σ) is the reciprocal of the resistivity ($\sigma = 1/\rho$).

Thermal Conductivity Measurement

The laser flash method is a widely used technique for measuring the thermal diffusivity of a material, from which the thermal conductivity can be calculated.

- Sample Preparation: A small, thin, disc-shaped sample is prepared. The surfaces should be parallel and flat.

- Apparatus: The sample is placed in a furnace to control the ambient temperature. A high-intensity, short-duration laser pulse is directed at one face of the sample, and an infrared detector is focused on the opposite face.

- Measurement: The laser pulse heats the front face of the sample. The IR detector records the temperature rise on the rear face as a function of time. The thermal diffusivity (α) is calculated from the time it takes for the rear face to reach half of its maximum temperature rise.

- Calculation of Thermal Conductivity: The thermal conductivity (κ) is then calculated using the equation $\kappa = \alpha * \rho * C_p$, where ρ is the density of the material and C_p is its specific heat capacity. The density is measured by standard techniques, and the specific heat capacity is often measured using differential scanning calorimetry (DSC).

Visualization of the Thermoelectric Material Evaluation Workflow

The following diagram illustrates the logical workflow for the comparative analysis and characterization of thermoelectric materials like **antimony** and bismuth.
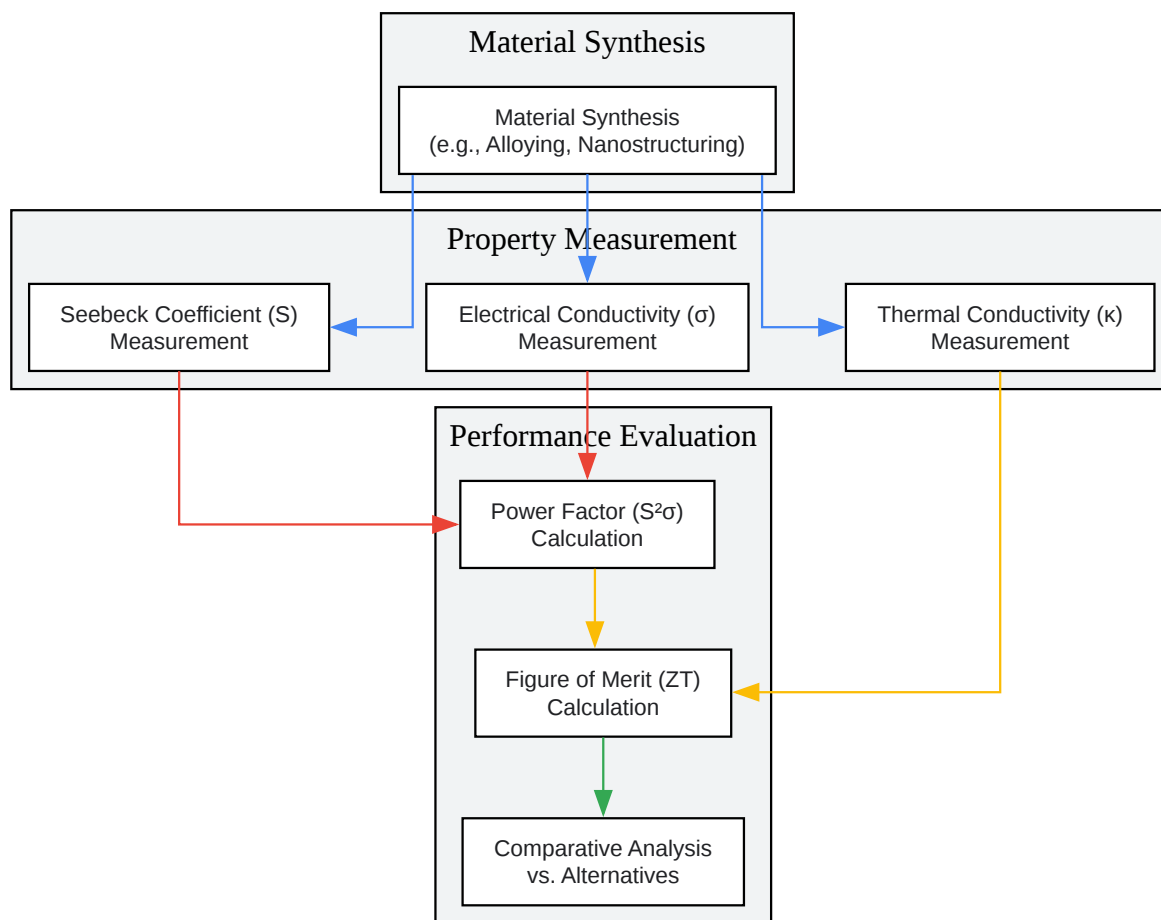
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Caption: Workflow for thermoelectric material characterization.

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